

# Butyl oleate applications in lubricant formulations

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## Compound of Interest

Compound Name: Butyl Oleate

Cat. No.: B086557

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An in-depth look at **Butyl Oleate**, a versatile ester, reveals its significant potential in advanced lubricant formulations.[1][2] Derived from the esterification of butanol and oleic acid, this compound is gaining traction in various industrial and automotive applications due to its favorable lubricating properties, biodegradability, and excellent solvency.[3][4][5] This document provides detailed application notes and protocols for researchers, scientists, and formulation professionals working with **Butyl Oleate**.

## Application Notes

**Butyl Oleate** serves as a high-performance lubricant base oil and a valuable additive in lubricant formulations. Its inherent properties make it suitable for a range of applications, from metalworking fluids to engine oils.

### Key Performance Characteristics:

- **Excellent Lubricity:** The long, unsaturated fatty acid chain of oleic acid provides a strong lubricating film, reducing friction and wear between moving parts. This makes **Butyl Oleate** an effective boundary lubricant.
- **Good Solvency:** **Butyl Oleate** exhibits excellent solvency, allowing it to be easily blended with a wide range of oils, additives, and surfactants. This property is particularly beneficial in formulating complex lubricant packages.

- **Biodegradability:** As a bio-based ester, **Butyl Oleate** is readily biodegradable, offering a more environmentally friendly alternative to traditional mineral oil-based lubricants.
- **Thermal and Oxidative Stability:** While synthetic esters generally offer good stability, the performance of **Butyl Oleate** can be enhanced with appropriate antioxidant additives to meet the demands of high-temperature applications.
- **Low-Temperature Fluidity:** **Butyl Oleate** generally possesses good low-temperature properties, ensuring effective lubrication during cold starts.

#### Primary Applications in Lubricant Formulations:

- **Metalworking Fluids:** In cutting, grinding, and forming operations, **Butyl Oleate** acts as a lubricity and anti-wear additive, helping to improve tool life and surface finish. Its solvency also aids in maintaining the cleanliness of the machining environment.
- **Industrial Gear and Bearing Oils:** Formulations containing **Butyl Oleate** can provide enhanced protection against wear and micropitting in enclosed gear systems and bearings.
- **Automotive Engine Oils:** As a base oil component or additive, **Butyl Oleate** can contribute to improved fuel economy and reduced emissions by lowering friction.
- **Hydraulic Fluids:** Its good lubricity and biodegradability make it a suitable component for hydraulic fluids used in environmentally sensitive areas.

## Quantitative Data Presentation

The following tables summarize the typical physicochemical and tribological properties of **Butyl Oleate**, with comparative data for other common lubricant base oils. It is important to note that the data for **Butyl Oleate** is compiled from various sources and may not have been generated under identical test conditions. The data for related oleate esters is provided as a proxy for tribological performance.

Table 1: Typical Physicochemical Properties of **Butyl Oleate** and Other Base Oils

| Property                            | Butyl Oleate | Mineral Oil (ISO VG 46) | PAO (Polyalphaolefin) |
|-------------------------------------|--------------|-------------------------|-----------------------|
| Kinematic Viscosity @ 40°C (cSt)    | 4.5 - 19     | 46.0                    | 46.0                  |
| Kinematic Viscosity @ 100°C (cSt)   | ~8.0         | 6.8                     | 7.8                   |
| Viscosity Index                     | >180         | 100                     | 135                   |
| Flash Point (°C)                    | >150         | 220                     | 240                   |
| Pour Point (°C)                     | -10 to -26.5 | -15                     | -54                   |
| Density @ 20°C (g/cm <sup>3</sup> ) | ~0.87        | ~0.87                   | ~0.84                 |

Table 2: Comparative Tribological Performance Data (Four-Ball Wear Test - ASTM D4172)

| Lubricant  | Wear Scar Diameter (WSD) (mm) | Coefficient of Friction (COF) |
|--|-------------------------------|-------------------------------|
| Neopentylglycol Dioleate (Proxy for Butyl Oleate)    | 0.451                         | 0.069                         |
| Pentaerythritol Tetraoleate (Proxy for Butyl Oleate) | 0.470                         | 0.065                         |
| Mineral Oil (ISO VG 46)                              | 0.60                          | 0.12                          |
| 2-Butoxyethyl Oleate                                 | 0.45                          | 0.08                          |

## Experimental Protocols

The following are detailed methodologies for key experiments used to evaluate the performance of lubricant formulations containing **Butyl Oleate**.

### Four-Ball Wear Test (ASTM D4172)

This test method is used to determine the wear-preventive characteristics of a lubricating fluid.

**Apparatus:**

- Four-Ball Wear Test Machine
- Steel balls (12.7 mm diameter, AISI E-52100 steel)
- Microscope for measuring wear scar diameter

**Procedure:**

- Three steel balls are clamped together in a test cup.
- The lubricant sample (containing **Butyl Oleate**) is poured into the cup to cover the balls.
- A fourth steel ball is placed in a chuck and brought into contact with the three stationary balls.
- A specified load is applied (e.g., 392 N).
- The top ball is rotated at a constant speed (e.g., 1200 rpm) for a set duration (e.g., 60 minutes) at a controlled temperature (e.g., 75°C).
- After the test, the three stationary balls are cleaned, and the average diameter of the wear scars is measured using a microscope.

## Determination of Kinematic Viscosity (ASTM D445) and Viscosity Index (ASTM D2270)

**Apparatus:**

- Calibrated glass capillary viscometer
- Constant temperature bath

**Procedure:**

- The lubricant sample is introduced into the viscometer.

- The viscometer is placed in a constant temperature bath at 40°C until the sample reaches thermal equilibrium.
- The time taken for the oil to flow between two marked points on the viscometer is measured.
- The kinematic viscosity at 40°C is calculated by multiplying the flow time by the viscometer calibration constant.
- Steps 2-4 are repeated at 100°C.
- The Viscosity Index (VI) is calculated from the kinematic viscosities at 40°C and 100°C using the formula and tables provided in the ASTM D2270 standard.

## Flash Point Determination by Cleveland Open Cup (ASTM D92)

This test determines the lowest temperature at which the lubricant vapor will ignite.

Apparatus:

- Cleveland Open Cup apparatus
- Thermometer
- Test flame applicator

Procedure:

- The test cup is filled with the lubricant sample to a specified level.
- The sample is heated at a controlled rate.
- A small test flame is passed across the cup at regular temperature intervals.
- The flash point is the lowest temperature at which the application of the test flame causes the vapors above the liquid surface to ignite.

## Pour Point Determination (ASTM D97)

This test determines the lowest temperature at which the lubricant will flow.

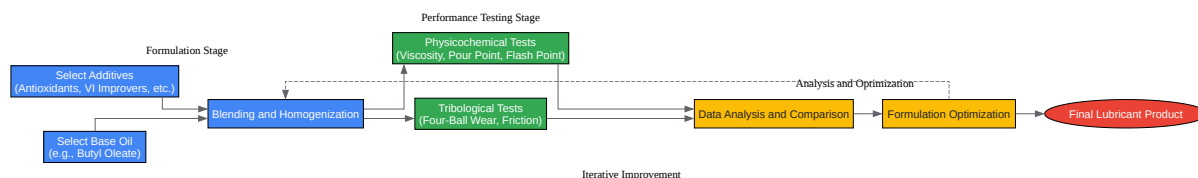
Apparatus:

- Test jar
- Thermometer
- Cooling bath

Procedure:

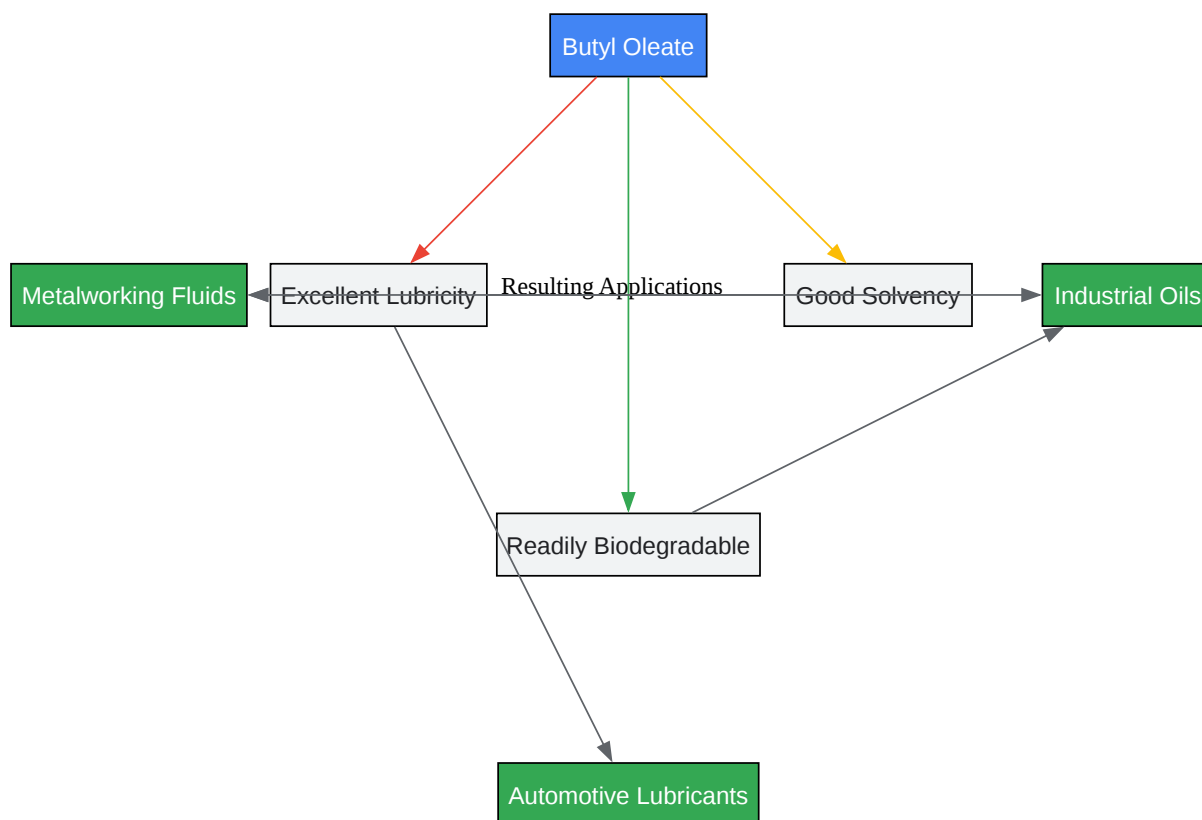
- The lubricant sample is heated and then cooled at a specified rate in a test jar.
- The jar is removed from the cooling bath at 3°C intervals and tilted to observe for any movement of the oil.
- The pour point is the lowest temperature at which the oil is observed to flow.

## Visualizations



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Caption: Workflow for Lubricant Formulation and Testing.



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Caption: Key Properties and Applications of **Butyl Oleate**.

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## References

- 1. Butyl oleate - Wikipedia [en.wikipedia.org]
- 2. nbinno.com [nbinno.com]
- 3. Butyl Oleate - Lubricant 99% Min., Best Price Guaranteed [acmesynthetic.com]
- 4. Vicchem [vicchem.com]
- 5. BUTYL OLEATE - Ataman Kimya [atamanchemicals.com]
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